

# Unveiling F-14329 and its Analogs: A Technical Guide for Researchers

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#### For Immediate Release

This technical guide serves as an in-depth resource for researchers, scientists, and drug development professionals interested in the fungal metabolite **F-14329**, also known as Tolypocladenol B. This document provides a comprehensive overview of its chemical properties, and while information on specific, structurally confirmed analogs and derivatives remains limited in publicly accessible literature, this guide establishes a foundational understanding of the core molecule.

# Core Compound: F-14329 (Tolypocladenol B)

**F-14329** is a tetramic acid-containing fungal metabolite originally isolated from Chaunopycnis. [1] It is characterized by its metal-chelating properties, with demonstrated activity towards iron, copper, magnesium, zinc, and aluminum ions in cell-free assays.[1]

#### **Chemical and Physical Properties**

A summary of the key chemical identifiers and physical properties of **F-14329** is provided in the table below for easy reference.



Property	Value	Source
Formal Name	(3Z,5S)-3-[(2S,4S,6E)-1-hydroxy-2,4-dimethyl-6-octen-1-ylidene]-5-[(S)-hydroxy(4-hydroxyphenyl)methyl]-2,4-pyrrolidinedione	[1]
Common Name	Tolypocladenol B	[1]
CAS Number	942195-19-9	[1]
Molecular Formula	C21H27NO5	
Molecular Weight	373.4 g/mol	_
Physical Form	Solid	_
Solubility	Soluble in Dichloromethane, DMSO, Ethanol, and Methanol	
SMILES	O=C(INVALID-LINK C1=CC=C(O)C=C1">C@@([H ])NC/2=O)C2=C(INVALID- LINKC/C=C/C">C@HC)\O	<del>-</del>
InChI	InChI=1S/C21H27NO5/c1-4-5-6-12(2)11-13(3)18(24)16-20(26)17(22-21(16)27)19(25)14-7-9-15(23)10-8-14/h4-5,7-10,12-13,17,19,23-25H,6,11H2,1-3H3,(H,22,27)/b5-4+,18-16-/t12-,13-,17-,19-/m0/s1	

## **Known Analogs and Derivatives**

Currently, there is a notable lack of publicly available scientific literature detailing the synthesis, characterization, and biological evaluation of specific analogs and derivatives of **F-14329**. While the core structure of **F-14329**, a substituted tetramic acid, belongs to a class of natural



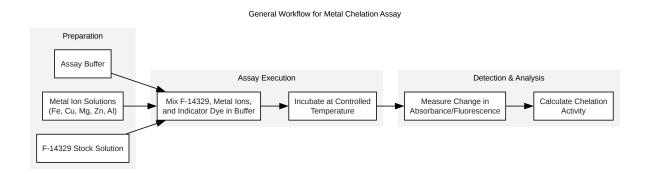
products with diverse biological activities, specific modifications to the **F-14329** backbone and their resulting structure-activity relationships have not been extensively reported.

Future research efforts in this area would likely focus on modifications at several key positions to explore the pharmacophore of **F-14329**:

- The 4-hydroxyphenyl moiety: Derivatization of the hydroxyl group could influence solubility and metabolic stability.
- The octen-1-ylidene side chain: Modifications to the length, saturation, and substitution of this chain could impact binding affinity and specificity to biological targets.
- The tetramic acid core: Alterations to this central ring system, while challenging, could lead to novel scaffolds with different biological profiles.

### **Experimental Protocols**

Detailed experimental protocols for the synthesis or biological testing of **F-14329** and its derivatives are not readily available in the public domain. The initial characterization of **F-14329** as a metal chelator was performed in cell-free assays. A generalized workflow for such an assay is presented below.



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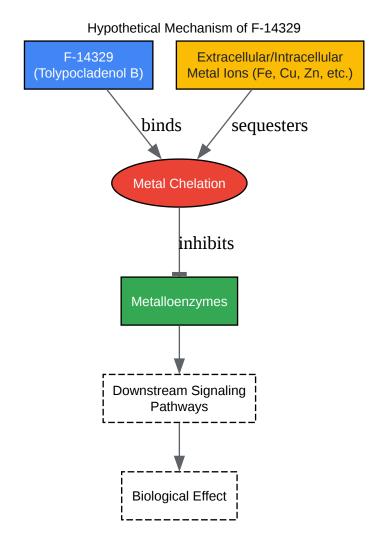


Caption: Generalized workflow for a cell-free metal chelation assay.

## **Signaling Pathways**

The current body of scientific literature does not specify any signaling pathways that are directly modulated by **F-14329**. Its established activity as a metal chelator suggests that its biological effects, if any, may be mediated through the sequestration of essential metal ions that are cofactors for various enzymes involved in cellular signaling. The potential downstream consequences of this metal chelation on specific pathways have yet to be elucidated.

A logical relationship diagram illustrating the hypothetical mechanism of action based on its known properties is provided below.



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Caption: Hypothetical mechanism of action for **F-14329** via metal chelation.

#### **Future Directions**

The field would greatly benefit from further research into **F-14329** (Tolypocladenol B). Key areas for future investigation include:

- Total Synthesis: Development of a robust synthetic route to **F-14329** would enable the production of analogs for structure-activity relationship studies.
- Biological Screening: Comprehensive screening of F-14329 against various cell lines and biological targets is needed to identify any potential therapeutic applications beyond its metal-chelating properties.
- Target Identification: Elucidating the specific molecular targets and signaling pathways affected by F-14329 will be crucial for understanding its mechanism of action.
- Analog Synthesis and Evaluation: The generation and testing of a library of F-14329
  derivatives will be essential for optimizing its potency, selectivity, and pharmacokinetic
  properties.

This guide provides a current snapshot of the knowledge surrounding **F-14329**. As new research emerges, this document will be updated to reflect the latest findings in the field.

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#### References

- 1. caymanchem.com [caymanchem.com]
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